

Myricetin 3-O-glucoside structure-activity relationship

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Compound Focus: Myricetin 3-O-Glucoside

CAS No.: 19833-12-6

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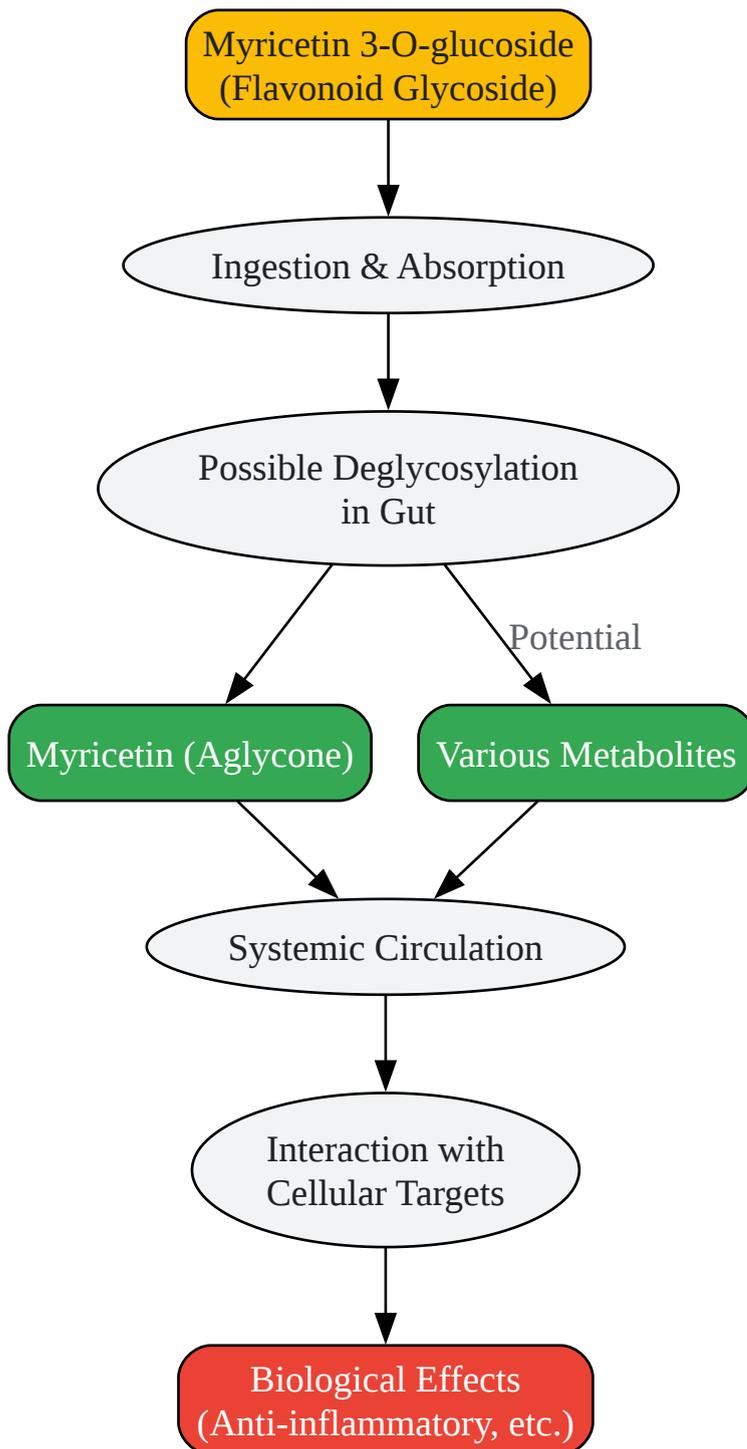
Experimental Data and Protocols

For researchers, the reproducibility of experimental data is crucial. The table below outlines key experimental findings and the methodologies used to obtain them.

| Biological Activity | Experimental Model | Protocol / Assay Description | Key Findings |
|-----------------------|---------------------------------------|---|---|
| Anti-inflammatory [1] | Mouse macrophage cell line (RAW264.7) | Cells pretreated with compound, then stimulated with LPS (Lipopolysaccharide) for 18 hours. Nitric oxide (NO) production measured by Griess reaction [1]. | IC ₅₀ = 21.2 μM (Inhibition of LPS-induced NO production) [1]. |
| Anti-Leishmanial [1] | <i>Leishmania</i> species | Information limited; cited as a primary activity. | Shows activity against <i>Leishmania</i> parasites [1]. |

Structure-Activity Relationship Insights

The biological activity of myricetin and its glycosides is closely tied to its chemical structure. The diagram below illustrates the general metabolic and action pathway of flavonoid glycosides like **Myricetin 3-O-glucoside**, based on common biological principles.



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Key structural features influencing activity include:

- **The Glycosidic Bond:** The glucuronide group at the 3-O-position makes the compound more hydrophilic, which can influence its absorption, distribution, and metabolism compared to the aglycone [2] [3]. In the body, glycosides are often hydrolyzed to release the active aglycone (myricetin) [3].
- **The Aglycone (Myricetin) Structure:** Myricetin's activity is driven by its **pyrogallol-type B-ring** (3',4',5'-trihydroxyl) which confers potent antioxidant and metal-chelating activity [4] [5]. The **catechol structure in the B-ring** and the **3-OH group on the C-ring** are critical for chemical reactivity and quenching reactive oxygen species [5].

Key Considerations for R&D

For research and development, several factors are important:

- **Glycoside vs. Aglycone:** The glycoside form may have different bioavailability, solubility, and target engagement compared to myricetin aglycone [3].
- **Pro-oxidant Potential:** Myricetin can act as a pro-oxidant under certain conditions (e.g., in the presence of metal ions like Fe^{3+} and Cu^{2+}), leading to DNA degradation in vitro [6].
- **Enzyme Interactions:** Myricetin can interact with various enzymes and cellular receptors. It has been reported to inhibit viral reverse transcriptase, DNA/RNA polymerases, and glutathione reductase [6].

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References

1. Myricetin 3-O-glucoside (Myricetin 3- β -D-glucopyranoside) [medchemexpress.com]
2. Myricetin-3-O-glucuronide / 77363-65-6 / 1459 S [extrasyntese.com]
3. Myricetin: A comprehensive review on its biological potentials [pmc.ncbi.nlm.nih.gov]
4. Recent studies on myricetin and its biological ... [pmc.ncbi.nlm.nih.gov]
5. : a Multifunctional Flavonol in Biomedicine - PMC Myricetin [pmc.ncbi.nlm.nih.gov]

6. - Wikipedia Myricetin [en.wikipedia.org]

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